

Stereochemical Architecture and Total Synthesis of Musellarin C: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Musellarin C
CAS No.: 1392476-33-3
Cat. No.: B592927

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Executive Summary

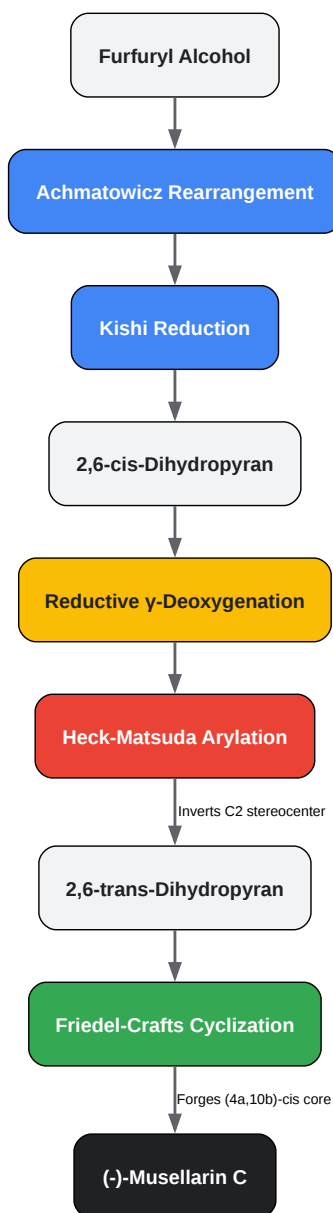
Musellarin C is a rare bicyclic diarylheptanoid originally isolated from the aerial parts of the monotypic plant *Musella lasiocarpa*[1]. Characterized by a highly functionalized tetrahydro-3H-naphtho[2,1-b]pyran core, its structural elucidation presented significant challenges due to the thermodynamic instability of its 2,6-trans-dihydropyran (DHP) moiety[2]. This whitepaper explores the causality behind the synthetic strategies used to forge this unfavorable stereochemistry, details the self-validating protocols that led to the stereochemical revision of the broader Musellarin family, and provides a comprehensive framework for researchers working on complex oxygenated heterocycles.

The Thermodynamic Challenge of 2,6-trans-Dihydropyran Stereochemistry

The stereoselective construction of trans-2-alkyl-6-aryl-3,6-dihydro-2H-pyrans is a formidable synthetic hurdle[2]. In naturally occurring pyrans, the 2,6-cis-stereochemistry is overwhelmingly

predominant because placing both bulky substituents in equatorial positions minimizes 1,3-diaxial interactions, conferring greater thermodynamic stability[2].

To access the thermodynamically unfavorable 2,6-trans configuration found in (-)-**Musellarin C**, researchers had to bypass thermodynamic equilibration and rely entirely on kinetic control. This was achieved through an innovative application of the Achmatowicz Rearrangement (AR) followed by a highly trans-selective arylation[3]. By utilizing an unprecedented regioselective reductive γ -deoxygenation combined with a diastereoselective Heck-Matsuda coupling, the aryl group is forced into the axial position before the ring can isomerize[4].



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Workflow for the asymmetric total synthesis of (-)-Musellarin C.

Protocol 1: Asymmetric Total Synthesis of (-)-Musellarin C

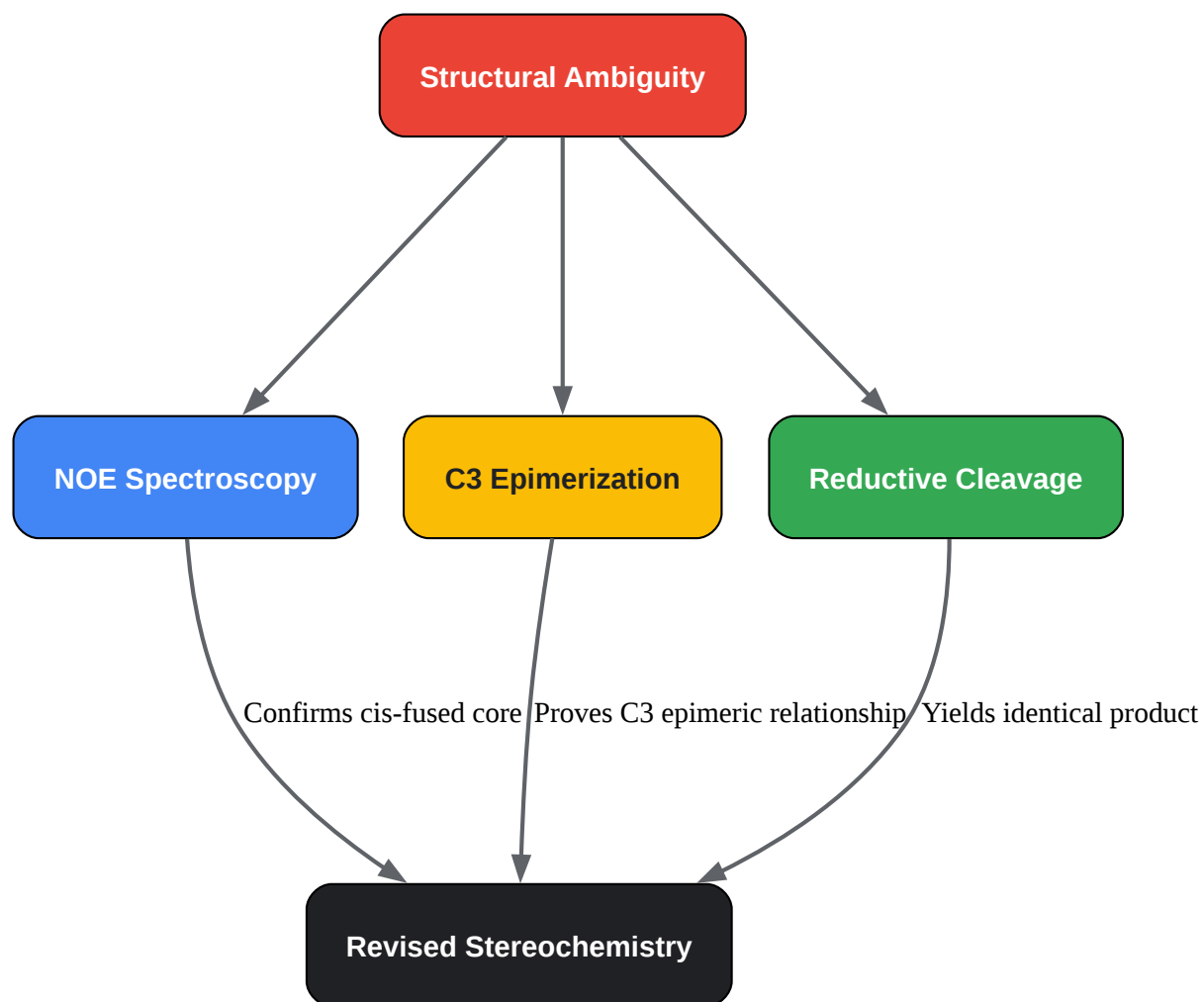
This methodology relies on trapping kinetic intermediates to prevent thermodynamic relaxation into the cis-isomer.

- Achmatowicz Rearrangement (AR): Treat enantiomerically pure furfuryl alcohol derivatives with N-Bromosuccinimide (NBS) or a green Oxone/KBr catalytic system to yield a fully functionalized pyranulose intermediate[4].
- Kishi Reduction: Subject the pyranulose to $\text{BF}_3 \cdot \text{Et}_2\text{O}$ and Et_3SiH . Causality: The Lewis acid activates the anomeric position, allowing the silane to deliver a hydride stereoselectively, forming a 2,6-cis-dihydropyran[3].
- Regioselective γ -Deoxygenation: Treat the intermediate with Zn/HOAc . Causality: Unlike SmI_2 , which can cause over-reduction, Zn/HOAc selectively deoxygenates the γ -position while preserving the structural integrity of the alkene, setting the stage for cross-coupling[3].
- Heck-Matsuda Arylation: Introduce the aryl group using a Palladium catalyst and an aryldiazonium salt. Causality: Aryldiazonium salts are highly electrophilic, allowing the Heck reaction to proceed rapidly at lower temperatures. This kinetic insertion inverts the C2 stereocenter, yielding the target 2,6-trans-DHP before thermodynamic equilibration can occur[3][4].
- Friedel-Crafts Cyclization: Initiate an intramolecular Friedel-Crafts reaction to close the final ring, delivering the tricyclic core with the desired (4a, 10b)-cis-fused configuration[5].

Stereochemical Revision: A Self-Validating System

The initial isolation of the Musellarin family relied on 2D NMR (ROESY/NOESY) to assign the relative configuration of the stereocenters[1]. **Musellarin C** was assigned as rel-(3S, 4aR, 10bR)[1]. However, during the total synthesis of the Musellarin family, it became evident that the C10b configurations for Musellarins D and E were misassigned[5].

To correct this without relying solely on spectroscopic interpretation, researchers designed a self-validating chemical protocol. By chemically destroying the C3 stereocenter, they proved that Musellarin D is simply a C3 epimer of **Musellarin C**[5].



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Logical framework for the stereochemical revision of **Musellarin** congeners.

Protocol 2: Stereochemical Validation via Reductive Cleavage

This protocol acts as an internal control. If two molecules differ only at a single stereocenter, eliminating that stereocenter must funnel both starting materials into an identical chemical product.

- Spectroscopic Baseline (NOE): Measure the Nuclear Overhauser Effect (NOE) enhancements between protons at C4a and C10b. A strong enhancement confirms the baseline cis-fused configuration of the core[5].
- Chemical Epimerization: Treat the isolated natural product with HCl/Et₂O in methanol at room temperature for 15 minutes. Monitor via in situ ¹H NMR to observe the formation of a thermodynamic mixture (e.g., 1:1.8 ratio of epimers), proving the lability and relationship of the C3 position[5].
- Reductive Cleavage of the C3-O Bond: Subject the compound to catalytic hydrogenation using a combination of Pd/C and Pd(OH)₂/C in HCl/MeOH. Causality: The acidic environment facilitates the opening of the oxygen heterocycle, while the Palladium catalysts reduce the resulting alkene. Because catalytic hydrogenation does not cause epimerization at the distant C10b site, the convergence of **Musellarin C** and D into the exact same reduction product definitively proves that they differ only at the C3 stereocenter[5].

Quantitative Data Summaries

The synthetic brevity achieved through the Achmatowicz/Heck-Matsuda route allowed for the production of enantiomerically pure Musellarins (>20 mg) for biological evaluation[4]. Below is a summary of the quantitative data supporting both the biological activity and the stereochemical revision.

Table 1: Cytotoxicity (IC₅₀) of **Musellarin C** and Synthetic Analogues against HL-60 Cell Lines[3][4]

Compound	Structural Note	IC50 (μM)
(-)-Musellarin C	Natural Isolate / Synthetic Target	> 50.0
Analogue 14d	Synthetic Derivative	23.6
Analogue 14e	Synthetic Derivative	33.1
Analogue 14k	Synthetic Derivative	17.7
Oxaliplatin	Positive Control	1.6

Note: While **Musellarin C** itself showed low cytotoxicity against HL-60 (>50 μM), the synthetic route enabled the discovery of analogues with up to three-to-six times greater potency[3][4].

Table 2: Key NOE Enhancements Supporting Stereochemical Revision[5]

Compound	Interacting Protons	NOE Enhancement (%)	Structural Implication
Musellarin A	C4a (4.2 ppm) ↔ C10b (3.2-3.4 ppm)	4.31%	Confirms (4a,10b)-cis-fused configuration
Musellarin E	C4a (4.2 ppm) ↔ C10b (3.2-3.4 ppm)	5.57%	Confirms identical cis-fused core to A
Musellarin E	C4a (4.2 ppm) ↔ C3 (5.1 ppm)	4.18%	Substantiates the (4a,3)-cis-THP configuration

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